

Application Notes and Protocols for the Synthesis of Azoxystrobin from 2-Coumaranone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Coumaranone-1-L

Cat. No.: B10819153

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

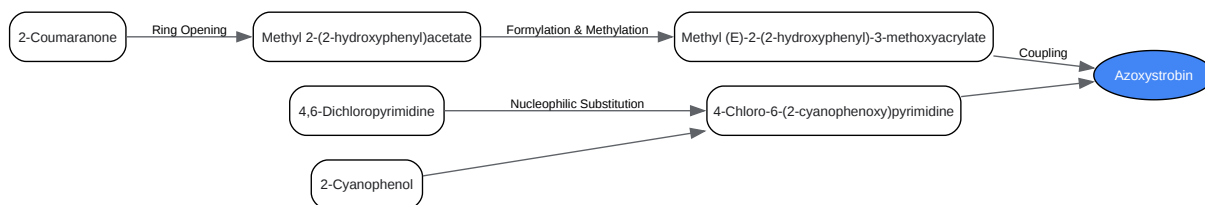
Introduction

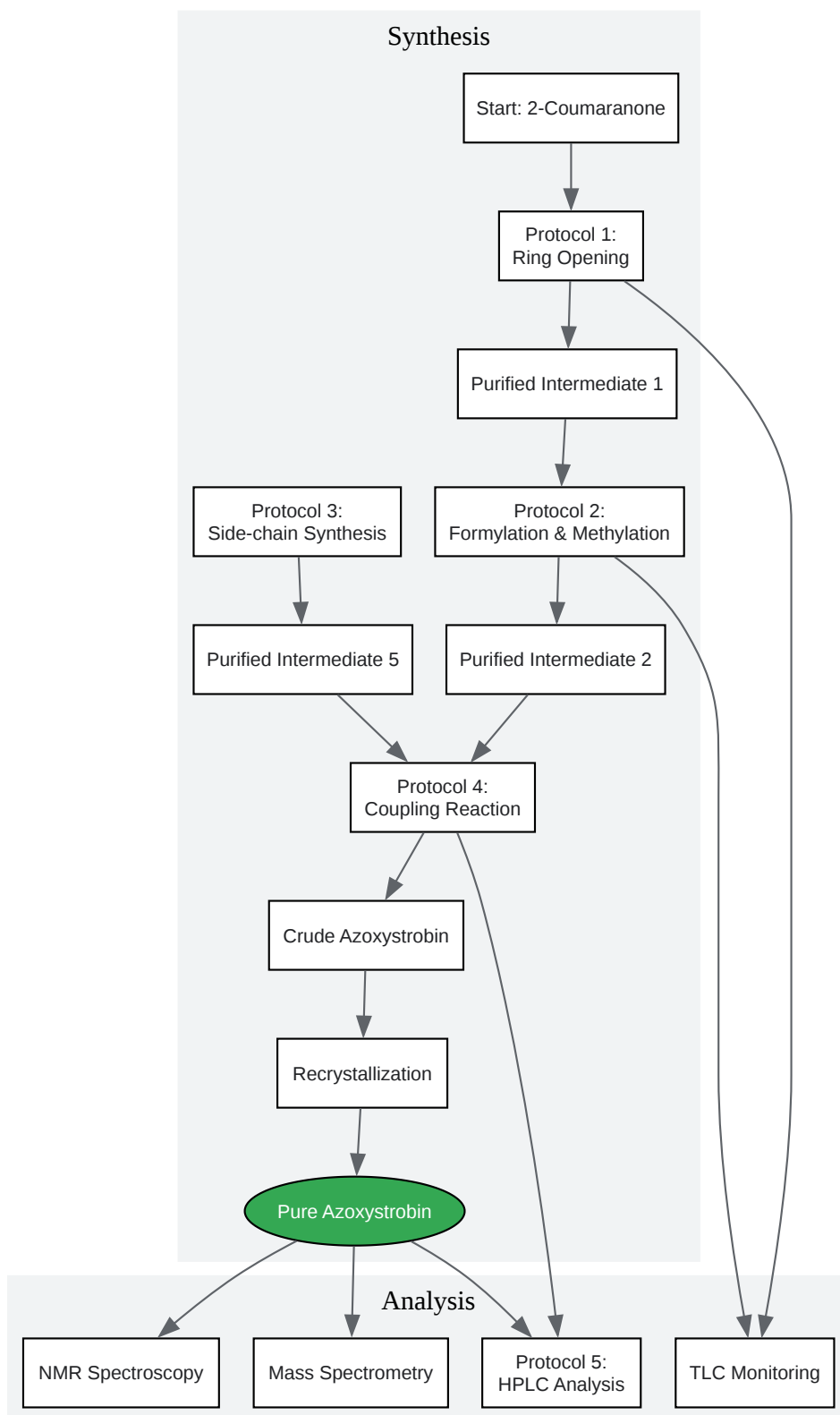
Azoxystrobin, a broad-spectrum systemic fungicide, is a prominent member of the strobilurin class. Its fungicidal activity arises from the inhibition of mitochondrial respiration by binding to the Quinone outside (Qo) site of the cytochrome bc1 complex, which blocks electron transport and halts ATP synthesis.[1] The active isomer, (E)-azoxystrobin, is the primary target of synthesis. This document provides detailed application notes and protocols for the synthesis of azoxystrobin, commencing from the readily available starting material, 2-coumaranone (also known as benzofuran-2(3H)-one).[2]

The synthesis of azoxystrobin is a multi-step process that typically involves the preparation of two key fragments that are subsequently coupled.[1] This guide will focus on a convergent synthesis pathway where 2-coumaranone is utilized as a precursor for the phenylacrylate moiety of azoxystrobin.

Synthetic Pathway Overview

The overall synthetic strategy involves the conversion of 2-coumaranone into a key intermediate, methyl (E)-2-(2-hydroxyphenyl)-3-methoxyacrylate. This intermediate is then coupled with a second key fragment, 4-chloro-6-(2-cyanophenoxy)pyrimidine, to yield the final product, azoxystrobin.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. NZ586772A - Process for the preparation of methyl (E)-2-(2-hydroxy)phenyl-3-methoxyacrylate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Synthesis of Azoxystrobin from 2-Coumaranone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10819153#synthesis-of-fungicides-like-azoxystrobin-from-2-coumaranone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

